

3-Fluoro-5-iodoaniline molecular structure and weight

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Compound of Interest

Compound Name: 3-Fluoro-5-iodoaniline

Cat. No.: B1302147

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An in-depth analysis of **3-Fluoro-5-iodoaniline** reveals a substituted aromatic amine with significant applications in chemical synthesis and drug discovery. This technical guide provides a concise overview of its fundamental molecular properties.

Molecular Data Summary

The key quantitative data for **3-Fluoro-5-iodoaniline** are summarized in the table below, providing a clear reference for researchers.

Property	Value	Citations
Molecular Formula	C ₆ H ₅ FIN	[1] [2] [3]
Molecular Weight	237.01 g/mol	[4] [5]
Monoisotopic Mass	236.94507 Da	[2]
CAS Number	660-49-1	[1] [4] [6]

Molecular Structure

The structure of **3-Fluoro-5-iodoaniline** consists of a central benzene ring. An amino group (-NH₂) is attached at position 1, a fluorine atom at position 3, and an iodine atom at position 5. This specific arrangement of substituents influences the molecule's reactivity and potential for

forming intermolecular interactions. The IUPAC name for this compound is **3-fluoro-5-iodoaniline**[3].

Caption: Molecular structure of **3-Fluoro-5-iodoaniline**.

This document provides a summary of publicly available data. For experimental protocols and in-depth signaling pathway analysis, further literature research is recommended.

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References

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- To cite this document: BenchChem. [3-Fluoro-5-iodoaniline molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1302147#3-fluoro-5-iodoaniline-molecular-structure-and-weight]

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